

3-Methoxybenzenethiol molecular weight and mass

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Compound of Interest

Compound Name: **3-Methoxybenzenethiol**

Cat. No.: **B100605**

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An In-depth Technical Guide on **3-Methoxybenzenethiol**: Molecular Weight and Mass

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of the molecular weight and mass of **3-Methoxybenzenethiol**, a compound of interest in various synthetic and pharmaceutical applications.

Quantitative Data Summary

The molecular weight and mass of **3-Methoxybenzenethiol** have been determined through computational methods and are presented below. These values are critical for stoichiometric calculations, analytical method development, and mass spectrometry analysis.

Parameter	Value	Source
Molecular Weight	140.20 g/mol	PubChem[1], ChemScene[2], Simson Pharma[3]
140.2 g/mol	ChemBK[4]	
140.21 g/mol	Stenutz[5]	
Monoisotopic Mass	140.02958605 Da	PubChem[1], Guidechem[6]
Exact Mass	140.02958605 Da	PubChem[1]

Conceptual Relationship: Molecular Weight vs. Mass

The terms molecular weight and monoisotopic mass are often used in chemical literature, and it is crucial to understand their distinction, particularly in the context of mass spectrometry. The following diagram illustrates the relationship between these concepts.

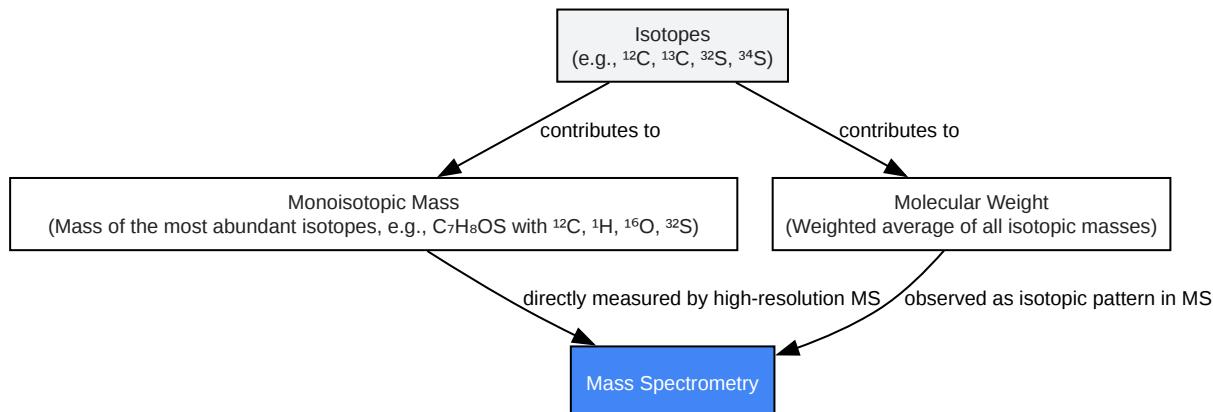


Figure 1. Relationship between Molecular Weight and Mass

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Caption: Relationship between isotopes, monoisotopic mass, and molecular weight.

Experimental Protocol: Determination of Molecular Mass by Mass Spectrometry

The precise molecular mass of **3-Methoxybenzenethiol** can be experimentally verified using high-resolution mass spectrometry. A general workflow for this determination is outlined below.

Objective: To determine the accurate monoisotopic mass of **3-Methoxybenzenethiol**.

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Orbitrap, FT-ICR)

- Liquid Chromatograph (for sample introduction, optional)
- Syringe Pump

Materials:

- **3-Methoxybenzenethiol** sample
- High-purity solvent (e.g., acetonitrile, methanol)
- Calibrant solution

Methodology:

- Sample Preparation: A dilute solution of **3-Methoxybenzenethiol** is prepared in a suitable solvent to a final concentration of approximately 1 μ g/mL.
- Instrument Calibration: The mass spectrometer is calibrated using a standard calibrant solution to ensure high mass accuracy.
- Sample Introduction: The sample solution is introduced into the mass spectrometer's ion source via direct infusion using a syringe pump or through a liquid chromatography system.
- Ionization: Electrospray ionization (ESI) is a common technique for this type of molecule, typically run in negative ion mode to deprotonate the thiol group.
- Mass Analysis: The ionized molecules are transferred to the mass analyzer, and the mass-to-charge ratio (m/z) is measured with high resolution and accuracy.
- Data Analysis: The resulting mass spectrum is analyzed to identify the peak corresponding to the $[M-H]^-$ ion of **3-Methoxybenzenethiol**. The measured monoisotopic mass is then calculated from the observed m/z value.

The following diagram illustrates the experimental workflow.

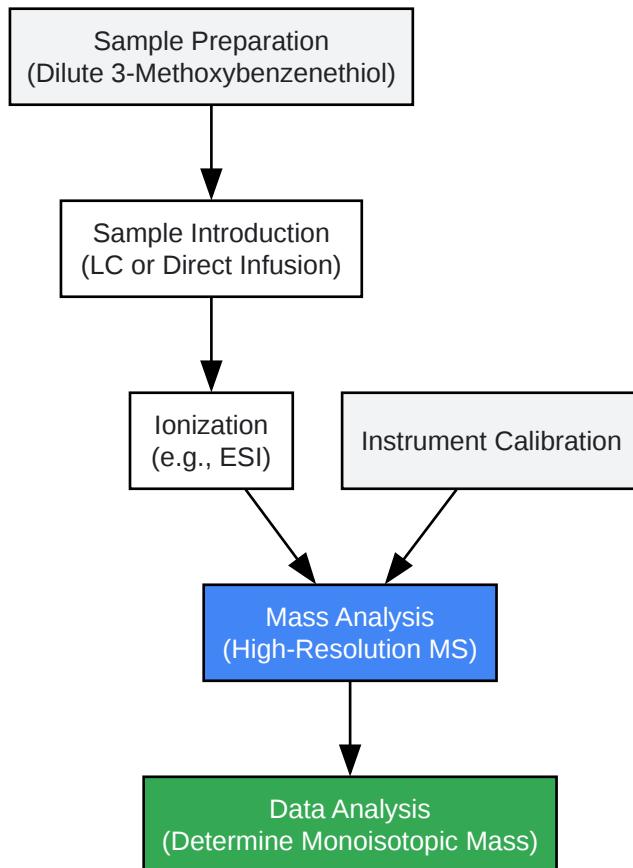


Figure 2. Experimental Workflow for Mass Determination

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Caption: A typical workflow for the experimental determination of molecular mass.

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